

Physicochemical Properties of Poly(butylene succinate): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butanedioic acid;butane-1,4-diol*

Cat. No.: *B1584996*

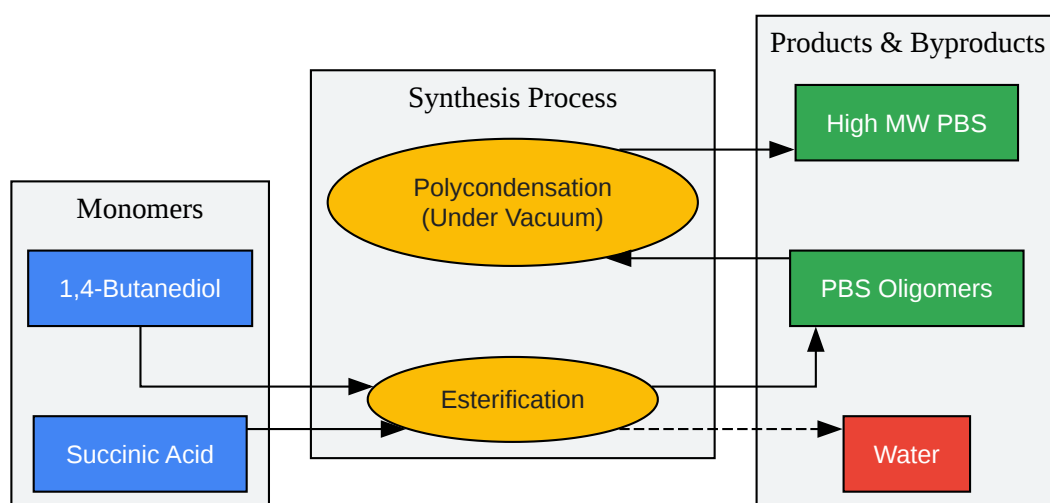
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Introduction

Poly(butylene succinate) (PBS) is a biodegradable aliphatic polyester that has emerged as a significant alternative to conventional, non-degradable plastics.[1][2] Synthesized from succinic acid and 1,4-butanediol, which can be derived from bio-based resources, PBS is noted for its excellent processability, thermal stability, chemical resistance, and balanced mechanical properties comparable to polypropylene.[1][3][4] Its biocompatibility and biodegradability make it a material of high interest for researchers, scientists, and drug development professionals, particularly for applications in drug delivery systems, medical implants, and tissue engineering.[5][6] This guide provides an in-depth overview of the core physicochemical properties of PBS, detailed experimental methodologies for its characterization, and a summary of its degradation behavior.

Synthesis of Poly(butylene succinate)

The most prevalent industrial method for synthesizing high molecular weight PBS is a two-stage melt polycondensation process.[1] The process begins with the direct esterification of succinic acid and 1,4-butanediol to form low molecular weight PBS oligomers, with water as a byproduct.[1][3] In the second stage, these oligomers undergo a trans-esterification reaction under high vacuum and temperature, which removes the excess diol and significantly increases the polymer's molecular weight.[1][7]



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Caption: General two-step synthesis workflow for poly(butylene succinate).

Physicochemical Properties

PBS is a semi-crystalline polymer with a white appearance and properties that make it suitable for a wide range of applications, from packaging to biomedical devices.[\[2\]](#)[\[3\]](#)

Mechanical Properties

PBS exhibits a favorable balance of stiffness and ductility, making it a versatile material.[\[3\]](#) It is often compared to polypropylene in terms of its mechanical performance.[\[1\]](#) While neat PBS is considered somewhat brittle, its flexibility is notable, with a high elongation at break.[\[8\]](#)

Blending PBS with other biopolymers like polylactic acid (PLA) can enhance its toughness and strength for specific applications such as 3D printing.[\[9\]](#)

Property	Value	Units	Source(s)
Density	1.25 - 1.26	g/cm ³	[1] [3]
Tensile Strength	18.6 - 42.9	MPa	[10] [11]
Tensile Modulus	783 - 1430	MPa	[10] [11]
Elongation at Break	up to 400	%	[12]
Flexural Strength	~86.8	MPa	[10]
Flexural Modulus	~1.98	GPa	[10]

Table 1: Summary of Mechanical Properties of PBS. This table presents typical values for the key mechanical properties of pure poly(butylene succinate). Values can vary based on molecular weight and processing conditions.

Thermal Properties

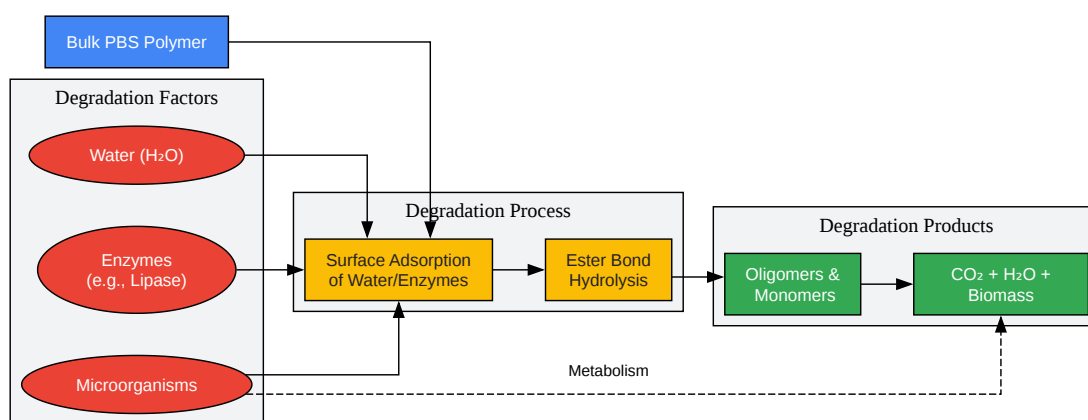
PBS possesses good thermal stability and a melting point that allows for conventional melt processing techniques like extrusion and injection molding.[\[4\]](#)[\[8\]](#) Its glass transition temperature is well below room temperature, contributing to its flexibility.[\[3\]](#) The degree of crystallinity is influenced by thermal history and can be affected by copolymerization or blending.[\[13\]](#)[\[14\]](#)

Property	Value	Units	Source(s)
Melting Temperature (T _m)	90 - 120 (typically ~115)	°C	[1][3][15]
Glass Transition Temp. (T _g)	-45 to -10 (typically ~-35)	°C	[3][16]
Thermal Decomposition Temp. (T _{d,max})	~405	°C	[16]
5% Weight Loss Temp. (T _{d,5%})	~301	°C	[14]
Degree of Crystallinity (X _c)	up to 48.7	%	[14]

Table 2: Summary of Thermal Properties of PBS. This table outlines the principal thermal characteristics of poly(butylene succinate).

Degradation Behavior

The biodegradability of PBS is one of its most critical features. Degradation can proceed through several mechanisms, including hydrolytic, enzymatic, and microbial degradation in various environments.[17] The process is typically initiated by the hydrolysis of ester linkages on the polymer's surface, as the bulk material is hydrophobic and enzymes cannot penetrate it. [17][18] This surface erosion leads to the formation of smaller oligomers and, eventually, the constituent monomers, which can be metabolized by microorganisms into carbon dioxide and water.[1]



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References

- 1. Polybutylene succinate - Wikipedia [en.wikipedia.org]
- 2. What is polybutylene succinate? Structure, biodegradability, and [europlas.com.vn]
- 3. A Brief Review of Poly (Butylene Succinate) (PBS) and Its Main Copolymers: Synthesis, Blends, Composites, Biodegradability, and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. real.mtak.hu [real.mtak.hu]
- 6. matec-conferences.org [matec-conferences.org]
- 7. encyclopedia.pub [encyclopedia.pub]
- 8. A Review on Properties and Application of Bio-Based Poly(Butylene Succinate) [mdpi.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Thermal, Physical and Mechanical Properties of Poly(Butylene Succinate)/Kenaf Core Fibers Composites Reinforced with Esterified Lignin - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Study on the Biodegradation of Poly(Butylene Succinate)/Wheat Bran Biocomposites - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Poly (Butylene Succinate) and PBS Copolyesters Degradation | Encyclopedia MDPI [encyclopedia.pub]
- 18. Biodegradability of Poly (butylene succinate) under Enzymatic Degradation | Scientific.Net [scientific.net]

- To cite this document: BenchChem. [Physicochemical Properties of Poly(butylene succinate): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584996#physicochemical-properties-of-poly-butylene-succinate]

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